

safety data sheet and handling precautions for Fmoc-Ile-OH

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safe Handling of Fmoc-Ile-OH

For researchers, scientists, and professionals in drug development, the use of protected amino acids like N-(9-Fluorenylmethoxycarbonyl)-L-isoleucine (**Fmoc-Ile-OH**) is a routine aspect of solid-phase peptide synthesis (SPPS).[1][2] While essential for creating custom peptides, ensuring the safe handling and storage of these reagents is paramount to maintaining a safe laboratory environment and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety data and handling precautions for **Fmoc-Ile-OH**.

Chemical Identification and Properties

Fmoc-lle-OH is an N-Fmoc-protected form of the essential amino acid L-Isoleucine.[3][4] It is a foundational building block in Fmoc-based peptide synthesis.[5]

Table 1: Chemical and Physical Properties of Fmoc-Ile-OH



| Property | Value | References |
|---------------------|--|--------------|
| CAS Number | 71989-23-6 | [1][2][3] |
| Molecular Formula | C21H23NO4 | [1][2][6] |
| Molecular Weight | 353.41 g/mol | [1][3][4][6] |
| Appearance | White to off-white crystalline powder | [2][3] |
| Melting Point | 145-147 °C (lit.) to 149-152 °C | [1][2][3] |
| Optical Activity | $[\alpha]20/D -12\pm1^{\circ}, c = 1\% \text{ in}$ | [1] |
| Solubility | Soluble in DMF, DMSO, and methanol. | [2][7] |
| Storage Temperature | 2-8°C | [1][3] |

Hazard Identification and Safety Classifications

The hazard classification for **Fmoc-Ile-OH** can vary between suppliers. While some safety data sheets (SDS) may list the compound as not classified, others provide specific GHS (Globally Harmonized System) classifications.[8][9] It is crucial for researchers to consult the specific SDS provided by their supplier.

Table 2: GHS Hazard Classifications for Fmoc-Ile-OH



| Hazard Class | Hazard Statement | Precautionary Codes (Examples) | References |
|--|--|---|------------|
| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed | P264, P270, P301+P312, P330 | [9] |
| Skin Corrosion/Irritation (Category 2) | H315: Causes skin irritation | P264, P280, P302+P352, P332+P313 | [9] |
| Serious Eye Damage/Irritation (Category 2A) | H319: Causes serious eye irritation | P264, P280, P305+P351+P338, P337+P313 | [9] |
| Specific Target Organ Toxicity, Single Exposure (Category 3) | H335: May cause respiratory irritation | P261, P271, P304+P340, P312 | [9] |

Handling Precautions and Personal Protective Equipment (PPE)

Safe handling practices are essential to minimize exposure and risk. This involves a combination of engineering controls, administrative procedures, and appropriate personal protective equipment.

Engineering Controls

Always handle **Fmoc-Ile-OH** in a well-ventilated area, such as a chemical fume hood, especially when dealing with the powder form to minimize dust inhalation.[8][9] Provide appropriate exhaust ventilation at places where dust is formed.[8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Fmoc-Ile-OH**.

Table 3: Recommended Personal Protective Equipment (PPE)



| PPE Type | Specification | Purpose | References |
|-----------------------------|--|---|------------|
| Eye/Face Protection | Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles. | Protects eyes from dust particles and splashes. | [8] |
| Hand Protection | Handle with impervious gloves (e.g., nitrile rubber). Inspect gloves prior to use. | Prevents skin contact. | [8] |
| Skin and Body Protection | Wear a lab coat or impervious clothing. | Protects skin from accidental exposure. | [8] |
| Respiratory Protection | NIOSH-approved N95 dust mask or higher, especially if dust is generated. | Prevents inhalation of fine powder. | [1] |

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Emergency and First-Aid Procedures

In case of accidental exposure, immediate and appropriate first-aid measures are critical.

- If Inhaled: Move the person into fresh air. If the person is not breathing, give artificial respiration. Consult a physician.[8][10]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[8]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]



• If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8][10]

Accidental Release and Disposal Accidental Release Measures

In the event of a spill, prevent further leakage if it is safe to do so.[8]

- Personal Precautions: Use the personal protective equipment outlined in Table 3. Avoid breathing dust and evacuate personnel to safe areas.[8]
- Environmental Precautions: Do not let the product enter drains. Discharge into the environment must be avoided.[8]
- Containment and Cleanup: For small spills, use appropriate tools to put the material into a suitable waste disposal container. For large spills, sweep or shovel the material into a labeled container for disposal.[8][10]

Disposal

Dispose of contaminated material and containers at an approved waste disposal plant, in accordance with local, state, and federal regulations.

Storage and Stability

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[8] The recommended storage temperature is between 2-8°C.[1][3] Keep the container tightly closed.[8]
- Stability: The product is stable under normal, recommended storage conditions.[3]
- Incompatibilities: Avoid strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can include oxides of carbon (CO, CO₂) and nitrogen (NOx).[10]

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- To cite this document: BenchChem. [safety data sheet and handling precautions for Fmoclle-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557448#safety-data-sheet-and-handling-precautionsfor-fmoc-ile-oh]

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